

health and safety handling precautions for 2-Methyl-6-nitroaniline

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Compound of Interest

Compound Name: 2-Methyl-6-nitroaniline

Cat. No.: B018888

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An In-depth Technical Guide to the Health and Safety Handling of **2-Methyl-6-nitroaniline**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide and does not replace a formal risk assessment or Safety Data Sheet (SDS). Always consult the specific SDS for the **2-Methyl-6-nitroaniline** you are using and adhere to all institutional and regulatory safety protocols.

Executive Summary

2-Methyl-6-nitroaniline, also known as 6-nitro-o-toluidine, is a chemical intermediate with applications in various research and development sectors. While a valuable compound, it presents significant health and safety hazards that necessitate stringent handling precautions. This guide provides a comprehensive overview of these hazards, outlines detailed protocols for safe handling, and offers guidance on emergency procedures to ensure the well-being of laboratory personnel and the environment.

Hazard Identification and Classification

2-Methyl-6-nitroaniline is classified as a hazardous substance. It is crucial to understand its potential health effects and physical hazards to implement appropriate safety measures.

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information. The classification for **2-Methyl-6-nitroaniline** is as follows:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[1][2] [3]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin[1][2][3]
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled[1][2]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure[1][2][3][4]
Hazardous to the Aquatic Environment, Long-Term	2	H411: Toxic to aquatic life with long lasting effects[3]

Signal Word: Danger[2][4]

Primary Health Hazards

- Toxicity: **2-Methyl-6-nitroaniline** is toxic through ingestion, skin contact, and inhalation.[1][2] [3] Exposure can lead to severe health consequences.
- Target Organ Effects: Prolonged or repeated exposure may cause damage to organs, specifically targeting the blood and hematopoietic system.[4] It may also induce methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced.[1]
- Irritation: It is considered a mild skin and eye irritant.[1]

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **2-Methyl-6-nitroaniline** is essential for safe handling and storage.

Property	Value
Appearance	Brown powder or solid ^[4]
Molecular Formula	C ₇ H ₈ N ₂ O ₂ ^{[1][3][5]}
Molecular Weight	152.15 g/mol ^{[3][5]}
Melting Point	93 - 96 °C / 199.4 - 204.8 °F ^{[4][5]}
Flash Point	110 °C / 230 °F ^[4]
Solubility in Water	Insoluble ^{[1][6]}
Odor	Odorless ^[4]

Exposure Controls and Personal Protection

To minimize the risk of exposure, a combination of engineering controls, administrative controls, and personal protective equipment (PPE) must be employed.

Engineering Controls

- Ventilation: All work with **2-Methyl-6-nitroaniline** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^[7]
- Containment: For procedures with a higher risk of aerosol or dust generation, consider using a glove box or other closed-system handling techniques.^[4]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Methyl-6-nitroaniline**:

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles or a face shield in combination with goggles are required. Standard safety glasses are not sufficient.[4][8]
Skin Protection	A lab coat and appropriate protective clothing should be worn to prevent skin exposure.[8] Impervious gloves (e.g., nitrile) are essential.[8] Always check the glove manufacturer's compatibility chart.
Respiratory Protection	For weighing and handling the solid, a NIOSH-approved respirator with a particulate filter is recommended.[4][6] If airborne concentrations are expected to exceed exposure limits, a higher level of respiratory protection, such as a powered air-purifying respirator (PAPR) or a supplied-air respirator, may be necessary.[9]

Safe Handling and Storage Protocols

Adherence to strict protocols for handling and storage is critical to prevent accidents and exposure.

Handling Procedures

- Avoid Dust Formation: Handle the solid material carefully to avoid generating dust.[2][10]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[4] Do not eat, drink, or smoke in areas where this chemical is handled or stored.[11]
- Grounding and Bonding: For operations that may generate static electricity, ensure proper grounding and bonding to prevent ignition of dust.

Storage Conditions

- Container: Store in a tightly closed, properly labeled container.[6]

- Location: Keep in a cool, dry, and well-ventilated area away from incompatible materials.[12]
Consider storing at refrigerated temperatures under an inert atmosphere.[6]
- Incompatible Materials: Avoid storage with strong oxidizing agents, strong acids, acid anhydrides, acid chlorides, and chloroformates.[1][4][6]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First-Aid Measures

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[9][12] Seek immediate medical attention.[9]
Skin Contact	Immediately remove all contaminated clothing and shoes.[13] Wash the affected area with soap and plenty of water for at least 15 minutes. [4][12] Seek immediate medical attention.[4]
Inhalation	Move the victim to fresh air immediately.[2][4] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration.[9] Seek immediate medical attention.[4][9]
Ingestion	Do NOT induce vomiting.[12] If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.[12] Never give anything by mouth to an unconscious person.[2][12] Seek immediate medical attention.[4][12]

Accidental Release Measures

- Small Spills:

- Evacuate non-essential personnel from the area.
- Wearing appropriate PPE, dampen the spilled solid with a suitable solvent like acetone to minimize dust generation.[6]
- Carefully sweep or scoop the material into a suitable, labeled container for disposal.[10]
- Clean the spill area with a detergent and water solution.[6]
- Large Spills:
 - Isolate the spill area immediately for at least 25 meters (75 feet) for solids.[6]
 - Follow your institution's emergency response plan.
 - Prevent the material from entering drains or waterways.

Fire-Fighting Measures

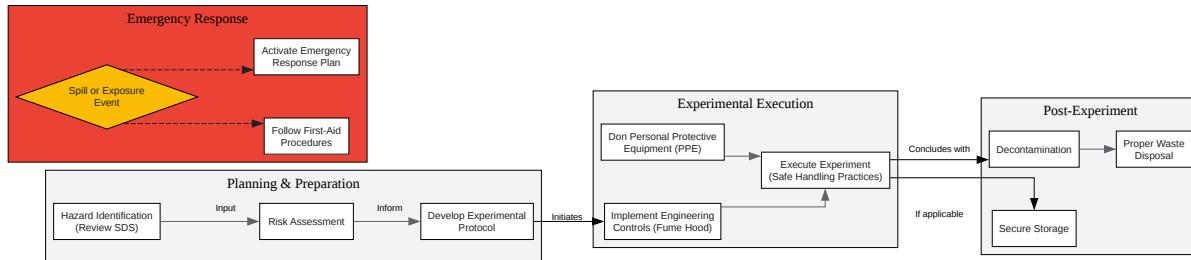
- Suitable Extinguishing Media: Use a carbon dioxide, dry chemical, or Halon extinguisher.[1] [6] Water spray or alcohol-resistant foam can also be used.[2]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[4][10]
- Hazardous Combustion Products: Fire may produce irritating, corrosive, and/or toxic gases, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[4][10]

Waste Disposal

Dispose of **2-Methyl-6-nitroaniline** and any contaminated materials as hazardous waste in accordance with all local, state, and federal regulations. Do not dispose of it down the drain or in the regular trash.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring the safe handling of **2-Methyl-6-nitroaniline** in a research environment.



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Caption: Logical workflow for the safe handling of **2-Methyl-6-nitroaniline**.

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